

An In-depth Technical Guide to Patulitrin and its Aglycone Patuletin

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Compound of Interest

Compound Name: Patulitrin

Cat. No.: B192047

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Flavonoids are a diverse group of polyphenolic compounds ubiquitously found in the plant kingdom, known for their wide range of pharmacological properties.[1] Among these, Patuletin, a flavonol, and its glycoside form, **Patulitrin**, have emerged as compounds of significant interest due to their multifaceted biological activities. Patuletin is chemically defined as 3,5,7,3',4'-pentahydroxy-6-methoxyflavone, a methylated derivative of quercetagenin.[2] **Patulitrin** is the 7-O-glucoside of patuletin.[3]

These compounds are predominantly isolated from plants of the Tagetes genus, such as Tagetes patula (French Marigold) and Tagetes erecta, where they are often major constituents of the flowers.[1][4][5] Their activities span anti-inflammatory, antioxidant, cytotoxic, and anti-arthritic effects, making them promising candidates for further investigation in drug discovery and development.[6][7][8] This guide provides a comprehensive technical overview of the chemical properties, biological activities, mechanisms of action, and experimental data related to **Patulitrin** and Patuletin.

Chemical and Physical Properties

Patulitrin and Patuletin share a core flavonol structure, with the primary difference being the presence of a glucose moiety at the C7 position in **Patulitrin**. This structural difference influences their solubility, bioavailability, and to some extent, their biological activity.

Property	Patuletin	Patulitrin
Synonyms	6-Methoxyquercetin, Quercetagetin 6-methyl ether[2]	Patuletin 7-glucoside, 6-Methoxyquercetin 7-glucoside[3]
IUPAC Name	2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-6-methoxychromen-4-one[2]	2-(3,4-dihydroxyphenyl)-3,5-dihydroxy-6-methoxy-7-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy]chromen-4-one[3]
Molecular Formula	C ₁₆ H ₁₂ O ₈ [2]	C ₂₂ H ₂₂ O ₁₃ [9][10]
Molecular Weight	332.26 g/mol [2]	494.41 g/mol [9][10]
CAS Number	519-96-0[2]	19833-25-1[3][4]
Appearance	Solid[2]	Data not specified
Melting Point	262 - 264 °C[2]	Data not specified
Solubility	Soluble in DMSO, Acetone[4]	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[4]

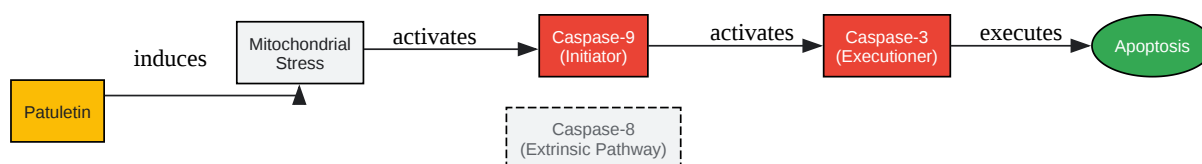
Pharmacological Activities and Mechanism of Action

Patuletin and its glycoside exhibit a broad spectrum of biological effects. The aglycone, Patuletin, is generally the more studied and often more potent form.

Anticancer and Cytotoxic Activity

Patuletin demonstrates significant antiproliferative and pro-apoptotic activity in various cancer cell lines.[1] Studies show that the presence of the methoxy group at the C6 position enhances its potency compared to similar flavonols like quercetin.[1]

Mechanism of Action: Intrinsic Apoptosis Pathway Patuletin induces apoptosis primarily through the intrinsic (mitochondrial) pathway.[1] This is evidenced by the significantly higher activation of caspase-9, the key initiator caspase of the intrinsic pathway, compared to caspase-8 (initiator of the extrinsic pathway).[1] Activated caspase-9 then triggers the executioner caspase, caspase-3, leading to the cleavage of cellular proteins and eventual cell death.[1]



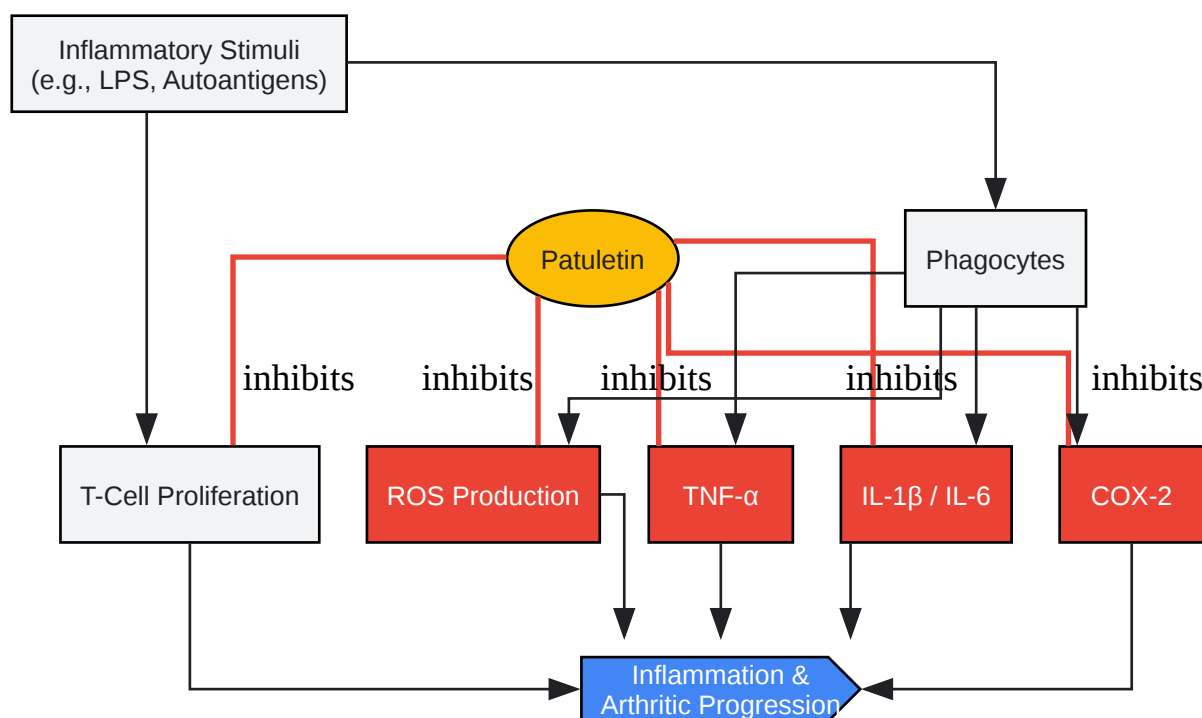
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Patuletin-induced intrinsic apoptosis pathway.

Anti-inflammatory and Anti-arthritic Activity

Both **Patulitrin** and Patuletin possess potent anti-inflammatory properties.[7] They have been shown to be effective in animal models of acute inflammation, such as carrageenin-induced paw edema and TPA-induced ear edema.[7] Patuletin's anti-arthritic potential is linked to its ability to modulate pro-inflammatory cytokines and cellular processes involved in rheumatoid arthritis.[8]

Mechanism of Action: Cytokine and ROS Modulation Patuletin exerts its anti-inflammatory effects by inhibiting key pro-inflammatory cytokines like Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-1 beta (IL-1 β).[8] It also suppresses the production of Reactive Oxygen Species (ROS) from phagocytes and inhibits the proliferation of T-cells, which are crucial drivers in autoimmune conditions like rheumatoid arthritis.[8] Furthermore, it has been shown to decrease the expression of COX-2 in models of polycystic ovarian syndrome.[11]



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Anti-inflammatory mechanisms of Patuletin.

Antioxidant Activity

The polyphenolic structure of Patuletin and **Patulitrin** endows them with significant antioxidant capabilities. They act as potent radical scavengers, capable of neutralizing a wide range of free radical species and inhibiting their formation.[7]

Other Activities

- Antimicrobial: Patuletin has shown activity against various bacteria, including reducing biofilm formation and virulence factor production in *Staphylococcus aureus*. [12]
- Aldose Reductase Inhibition: Patuletin is an inhibitor of aldose reductase, an enzyme implicated in diabetic complications. [2]
- Hepatoprotective: The compound has demonstrated protective effects on the liver. [6]
- Antinociceptive: Patuletin exhibits pain-relieving properties. [6]

Quantitative Data Summary

The biological activities of Patuletin and **Patulitrin** have been quantified in various assays. The following tables summarize key findings from the literature.

Table 1: Antiproliferative Activity (IC₅₀) of Patuletin Data from Alvarado-Sansininea J.J., et al. (2018)[[1](#)]

Cell Line	Cancer Type	IC ₅₀ (μM)
CaSki	Cervical Cancer	58.78
MDA-MB-231	Breast Cancer	72.34
SK-LU-1	Lung Cancer	61.53

Table 2: Anti-inflammatory Activity of Patuletin and **Patulitrin** Data from Yasukawa K., et al. (2013)[[7](#)]

Assay	Compound	Dose	Inhibition (%)
Carrageenin-induced paw edema (mice, p.o.)	Patuletin	50 mg/kg	41-52%
Carrageenin-induced paw edema (mice, p.o.)	Patulitrin	50 mg/kg	45-52%
TPA-induced ear edema (mice, topical)	Patuletin	1.0 mg/ear	~55%
TPA-induced ear edema (mice, topical)	Patulitrin	1.0 mg/ear	~45%
Histamine-induced paw edema (mice, p.o.)	Patuletin	50 mg/kg	54-70%

Table 3: Antioxidant Activity of Patuletin and **Patulitrin** Data from Yasukawa K., et al. (2013)[[7](#)]

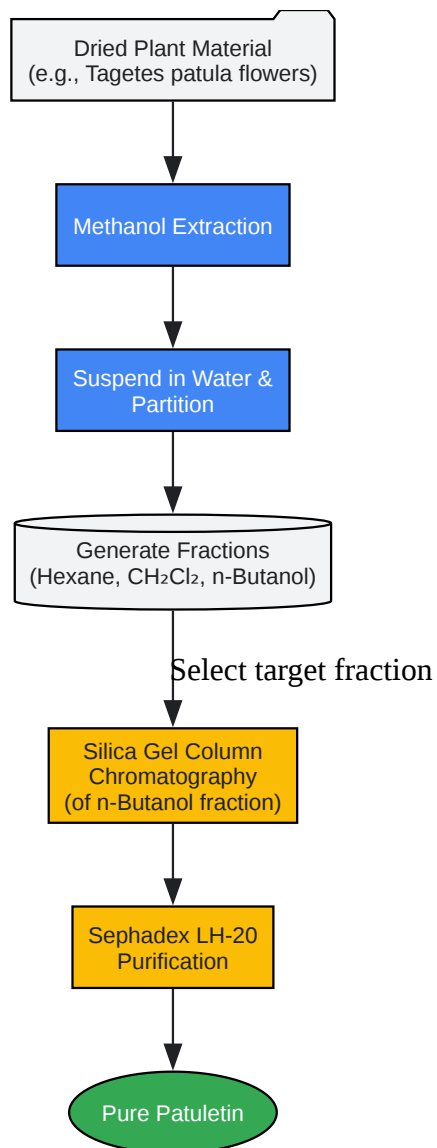
Assay	Compound	IC ₅₀ (µg/mL)
DPPH radical scavenging	Patuletin	4.3
DPPH radical scavenging	Patulitrin	10.17

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are representative protocols for the isolation of Patuletin and for assessing its anti-inflammatory activity.

General Isolation and Purification Workflow

Patuletin and **Patulitrin** are typically isolated from the flowers of *Tagetes patula*.^[13] The general workflow involves extraction, fractionation, and chromatographic purification.



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